

Essential Safety and Handling Guide for C₆H₄D₄NO₂ (Nitrobenzene-d₅)

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Compound of Interest

Compound Name: C₆H₄D₄NO₂

Cat. No.: B118739

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This document provides immediate, essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **C₆H₄D₄NO₂**. The chemical formula **C₆H₄D₄NO₂** corresponds to deuterated nitrobenzene, most commonly Nitrobenzene-d₅ (CAS No. 4165-60-0).^{[1][2][3][4]} Given that deuteration does not significantly alter the chemical hazards, the safety precautions for Nitrobenzene-d₅ are based on the well-established toxicological profile of nitrobenzene.

Nitrobenzene is a highly toxic compound that can be readily absorbed through the skin, as well as by inhalation and ingestion.^[5] It is classified as a combustible liquid and is suspected of causing cancer and damaging fertility.^[1] The primary acute health effect is methemoglobinemia, a condition that reduces the blood's ability to carry oxygen, leading to cyanosis (bluish skin), headache, dizziness, and potentially death.^[5]

Hazard Identification and Exposure Limits

A summary of the key hazards associated with Nitrobenzene-d₅ is presented below. All personnel must be thoroughly trained on these risks before handling the substance.

Hazard Classification	Description
Acute Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.[1]
Carcinogenicity	Suspected of causing cancer (IARC Group 2B). [1][6]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.[1][6]
Target Organ Toxicity	Causes damage to organs (blood, spleen, liver, CNS) through prolonged or repeated exposure. [1][7]
Physical Hazard	Combustible liquid. Vapors may form explosive mixtures with air.[1][7]
Environmental Hazard	Toxic to aquatic life with long-lasting effects.[1]

Occupational Exposure Limits:

Agency	Limit	Value
OSHA	PEL (8-hour TWA)	1 ppm (5 mg/m ³) [skin]
NIOSH	REL (10-hour TWA)	1 ppm (5 mg/m ³) [skin]
ACGIH	TLV (8-hour TWA)	1 ppm [skin]

Source:[7][8][9] (TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent any direct contact and minimize exposure.

PPE Category	Specific Recommendations	Standards & Remarks
Hand Protection	Wear double gloves. The outer glove should be a robust material like Viton™ or butyl rubber. The inner glove can be a nitrile glove.	Ensure gloves are rated for protection against nitrobenzene. Discard and replace gloves immediately if contaminated.[10][11]
Eye & Face Protection	Chemical safety goggles are required. A face shield must be worn over goggles when there is a splash hazard.	Must meet OSHA 29 CFR 1910.133 or European Standard EN166.[1][12]
Skin & Body Protection	A chemically resistant lab coat or apron is mandatory. For larger quantities or tasks with a higher risk of splashing, a full-body chemical-resistant suit should be worn.	All protective clothing should be removed before leaving the work area and decontaminated or disposed of as hazardous waste.[10][13]
Respiratory Protection	All work must be conducted in a certified chemical fume hood. If engineering controls are insufficient or for emergency situations, a NIOSH-approved full-face respirator with organic vapor cartridges is required.	Follow OSHA respirator regulations in 29 CFR 1910.134.[1][14]
Footwear	Closed-toe, chemically resistant shoes are required.	[10]

Operational and Disposal Plans

Adherence to a strict, step-by-step protocol is essential for safe handling and disposal.

Step 1: Preparation and Engineering Controls

- Designated Area: All handling of Nitrobenzene-d5 must be conducted in a designated area within a certified chemical fume hood to minimize inhalation exposure.[\[15\]](#)
- Emergency Equipment: Ensure a safety shower and eyewash station are readily accessible and have been recently tested.[\[13\]](#)
- Material Review: Read and fully understand the Safety Data Sheet (SDS) before beginning any work.[\[1\]](#)
- Assemble PPE: Ensure all necessary PPE is available, in good condition, and properly worn before entering the designated handling area.

Step 2: Safe Handling Procedure

- Avoid Contact: Use extreme caution to avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Minimize Quantities: Use the smallest quantity of the chemical necessary for the experiment.
- Prevent Ignition: Keep the chemical away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[\[2\]](#)[\[16\]](#)
- Hygiene: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling, even if gloves were worn.[\[2\]](#)[\[15\]](#)
- Storage: Store Nitrobenzene-d5 in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[1\]](#)[\[16\]](#)

Step 3: Spill and Emergency Procedures

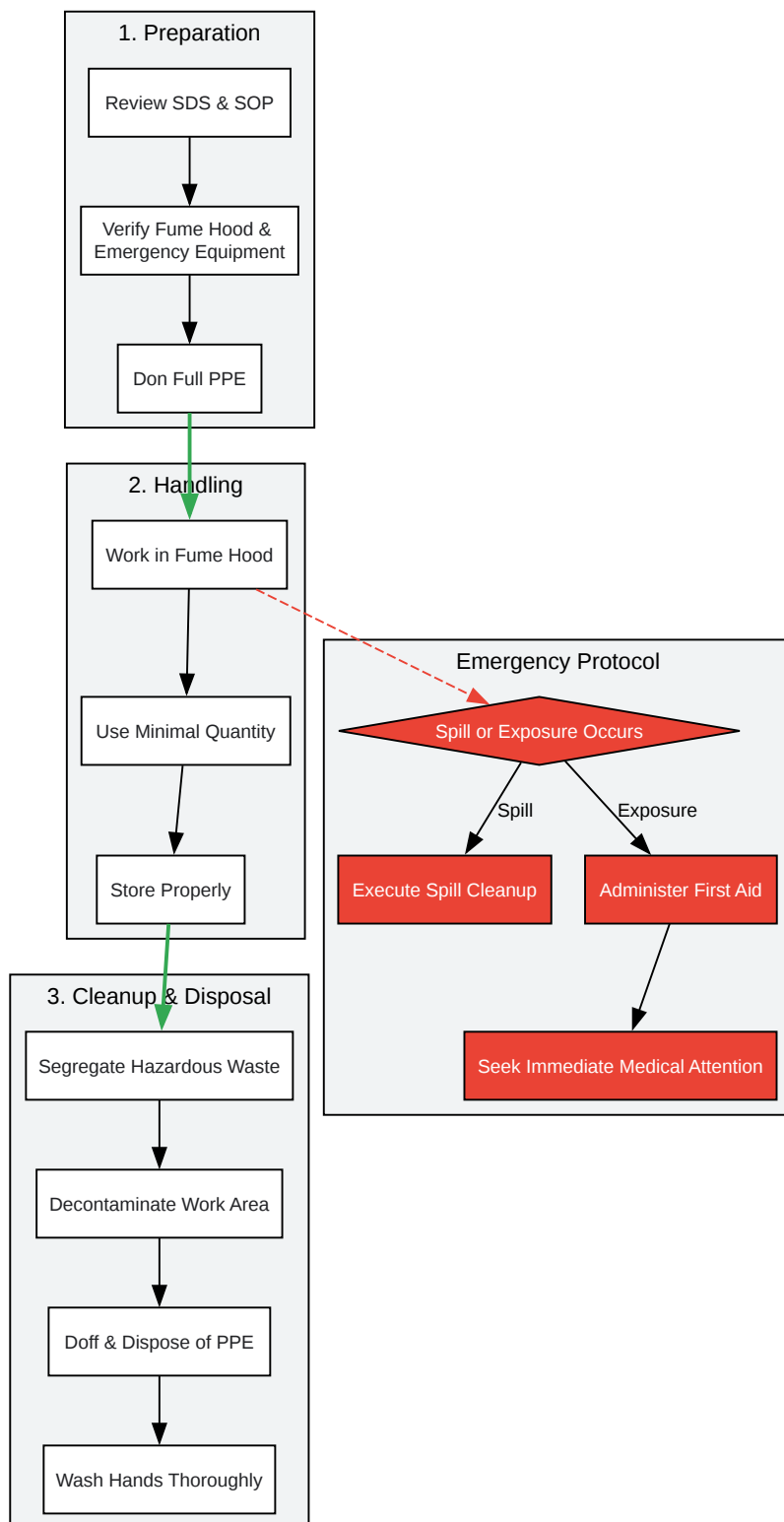
- Spill Cleanup:
 - Evacuate non-essential personnel from the spill area.[\[11\]](#)
 - Wearing full PPE, absorb the spill with an inert, non-combustible material such as vermiculite, dry sand, or earth.[\[11\]](#)

- Collect the absorbed material into a suitable, sealed container for hazardous waste disposal.[\[11\]](#)
- Ventilate the area and decontaminate the spill surface.
- First Aid:
 - Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[\[1\]](#)
 - Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a physician or poison control center immediately.[\[1\]](#)

Step 4: Disposal Plan

- Waste Collection: All Nitrobenzene-d5 waste, including contaminated materials and disposable PPE, must be collected in a designated, sealed, and properly labeled hazardous waste container.
- Disposal Method: Waste must be disposed of as hazardous waste through a licensed disposal company. This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[16\]](#)
- Regulatory Compliance: Disposal must be in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of down the drain.[\[11\]](#)[\[13\]](#)

Workflow for Handling C6HD4NO2

Workflow for Safe Handling of C₆H₅NO₂ (Nitrobenzene-d₅)[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the key steps for safely handling Nitrobenzene-d₅.

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for C₆H₄NO₂ (Nitrobenzene-d₅)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118739#personal-protective-equipment-for-handling-c6hd4no2]

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